

# Technical Guide: Characterization and Profiling of Tirofiban Impurity 8

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## Compound of Interest

Compound Name: Tirofiban impurity 8

Cat. No.: B13056999

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## Executive Summary

**Tirofiban Impurity 8** (CAS: 2250244-25-6) is a critical synthetic intermediate and potential process-related impurity in the manufacturing of Tirofiban Hydrochloride.<sup>[1][2][3]</sup> Chemically identified as O-[4-(4-pyridinyl)butyl]-L-tyrosine, it represents the "des-butylsulfonyl, de-hydro" precursor to the active pharmaceutical ingredient (API).<sup>[1][2][3]</sup>

Its presence in the final API typically indicates incomplete downstream processing—specifically, the failure of two key synthetic steps: the hydrogenation of the pyridine ring to a piperidine ring and the sulfonylation of the primary amine.<sup>[1][2]</sup> Due to the structural similarity to the parent drug, rigorous HPLC/UPLC profiling is required to ensure separation.<sup>[1][2]</sup>

## Part 1: Chemical Identity & Nomenclature<sup>[1]</sup>

Precise identification is paramount as impurity numbering (e.g., "Impurity 8") varies by vendor.<sup>[1][2]</sup> The following data definitively identifies the compound discussed in this guide.

## Core Identifiers

| Parameter           | Technical Specification                                         |
|---------------------|-----------------------------------------------------------------|
| Common Name         | Tirofiban Impurity 8                                            |
| Chemical Name       | O-[4-(4-Pyridinyl)butyl]-L-tyrosine                             |
| IUPAC Name          | (2S)-2-amino-3-[4-[4-(pyridin-4-yl)butoxy]phenyl]propanoic acid |
| CAS Registry Number | 2250244-25-6                                                    |
| Molecular Formula   | C <sub>18</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub>   |
| Molecular Weight    | 314.38 g/mol                                                    |
| Appearance          | Off-white to pale yellow solid                                  |

## Structural Analysis

Impurity 8 differs from Tirofiban in two distinct regions:

- N-Terminus: It possesses a free primary amine ( ) instead of the -butylsulfonyl group.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ether Tail: It contains an aromatic pyridine ring instead of the saturated piperidine ring found in Tirofiban.[\[1\]](#)[\[2\]](#)

SMILES Code: O=C(O)CC1=CC=C(OCCCCC2=CC=NC=C2)C=C1

## Part 2: Origin & Formation Mechanism[\[1\]](#)

Understanding the synthesis pathway is essential for controlling this impurity.[\[1\]](#)[\[2\]](#) Tirofiban is typically synthesized via a convergent route involving the etherification of a tyrosine derivative followed by hydrogenation and sulfonylation.[\[1\]](#)[\[2\]](#)

## Synthesis Pathway & Impurity Node

Impurity 8 is the direct product of alkylating L-tyrosine (or a protected derivative) with 4-(4-pyridinyl)butyl chloride.<sup>[1][2][3]</sup> It serves as the branch point for the final steps.<sup>[1][2]</sup>

Critical Control Points (CCPs):

- CCP 1 (Hydrogenation): The pyridine ring must be reduced to piperidine using catalytic hydrogenation (e.g.,

or

).<sup>[1][2][3]</sup> Failure here leaves the pyridine ring intact.<sup>[1][2]</sup>

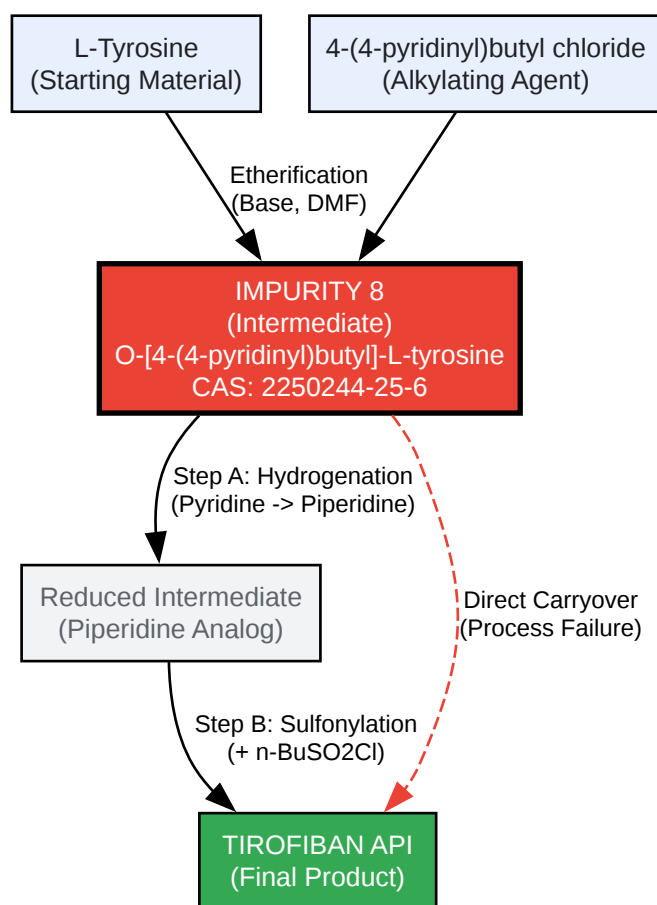
- CCP 2 (Sulfonylation): The primary amine must be reacted with

-butanesulfonyl chloride.<sup>[1][2][3]</sup> Failure here leaves the free amine.<sup>[1][2]</sup>

Impurity 8 persists if both downstream steps are incomplete or if the intermediate is carried over unreacted.<sup>[1][2]</sup>

## Pathway Visualization

The following diagram illustrates the genesis of Impurity 8 within the standard synthesis logic.



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Figure 1: Synthesis pathway highlighting Impurity 8 as a central intermediate.<sup>[1][2][3]</sup> Its presence in the API indicates a "double-failure" in downstream processing (hydrogenation and sulfonylation).<sup>[1][2][3]</sup>

## Part 3: Analytical Profiling & Detection<sup>[1]</sup>

Detecting Impurity 8 requires specific chromatographic conditions due to its polarity difference (free amine) and aromaticity (pyridine ring) compared to Tirofiban.<sup>[1][2][3]</sup>

## Physicochemical Differentiators

| Feature       | Tirofiban (API)              | Impurity 8                 | Analytical Impact                                                                                                                      |
|---------------|------------------------------|----------------------------|----------------------------------------------------------------------------------------------------------------------------------------|
| Basic Centers | Secondary amine (Piperidine) | Primary amine + Pyridine N | Impurity 8 is significantly more basic; retention time shifts with pH. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>     |
| Chromophore   | Phenyl + Sulfonamide         | Phenyl + Pyridine          | The Pyridine ring adds a distinct UV absorption band around 254-260 nm.<br><a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Polarity      | Moderate (Sulfonyl group)    | High (Free amine/Acid)     | Impurity 8 elutes earlier in Reverse Phase (RP-HPLC). <a href="#">[1]</a><br><a href="#">[2]</a> <a href="#">[3]</a>                   |

## Recommended HPLC Method Parameters

To separate Impurity 8 from the API and other congeners (like the des-sulfonyl piperidine analog), use a gradient elution with ion-pairing or pH control.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Column: C18 stationary phase (e.g., Agilent Zorbax Eclipse Plus),

,

[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Mobile Phase A:

Perchloric acid or

Ammonium Acetate (pH 4.5).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[2\]](#)

- Gradient:

- :

B[1][2][3]

- :

B (Ramp)[1][2][3]

- :

B (Re-equilibrate)

- Detection: UV at

(general) and

(enhanced selectivity for Pyridine ring).[1][2][3]

- Expected Elution Order: Impurity 8 (Early)

Des-sulfonyl Tirofiban

Tirofiban.[1][2][3]

## Mass Spectrometry (LC-MS)

For confirmation, monitor the protonated molecular ion

. [1][2][3]

- Tirofiban  $[M+H]^+$  \$:

[1][2][3]

- Impurity 8  $[M+H]^+$  \$:

[1][2][3]

- Fragmentation: Impurity 8 will show a characteristic loss of the pyridine-butyl chain but will not show the

fragment associated with the butylsulfonyl group.[1][2][3]

## References

- BLD Pharm. (2024).[1][2] **Tirofiban Impurity 8** Reference Standard (CAS 2250244-25-6).[1][2][3] Retrieved from
- National Center for Biotechnology Information (NCBI). (2025).[1][2][3] PubChem Compound Summary for Tirofiban. Retrieved from
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- U.S. Pharmacopeia (USP). USP Monograph: Tirofiban Hydrochloride.[1][2] (Consult current USP-NF for official "Related Compound" designations mapping to this structure).

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## Sources

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- 3. Tirofiban hydrochloride anhydrous | C22H37ClN2O5S | CID 64781 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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